

Application Notes and Protocols for Testing Strigolactone Effects on Root System Architecture

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Compound of Interest

Compound Name: *Strigolactones*

CAS No.: 80286-95-9

Cat. No.: B13391688

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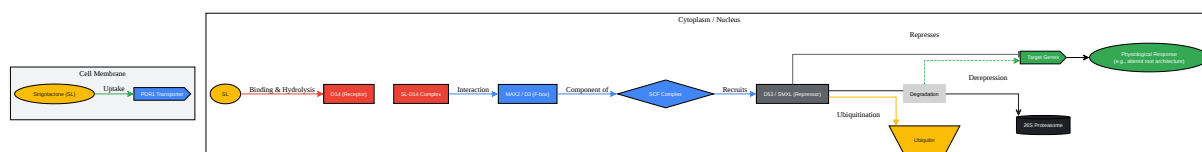
For Researchers, Scientists, and Drug Development Professionals

Introduction

Strigolactones (SLs) are a class of plant hormones that play crucial roles in regulating plant development and their interaction with the environment. Initially identified as signaling molecules in the rhizosphere, they are now recognized as key regulators of root system architecture, shoot branching, and responses to nutrient stress. Understanding the influence of SLs on root development is critical for agricultural applications, including improving nutrient uptake and enhancing stress tolerance. This document provides detailed protocols for testing the effects of **strigolactones** on the root system architecture of model plant species, primarily focusing on *Arabidopsis thaliana* and rice (*Oryza sativa*). The synthetic strigolactone analog, GR24, is commonly used for these assays due to its stability and commercial availability.

Strigolactone Signaling Pathway

The perception and transduction of the strigolactone signal involve a complex interplay of several key proteins. The process begins with the binding of SL to the α/β -hydrolase receptor D14. This binding event leads to a conformational change in D14, allowing it to interact with the F-box protein MAX2 (also known as D3 in rice) and a transcriptional repressor from the D53/SMXL family. This interaction targets the repressor for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of the D53/SMXL repressor protein derepresses the expression of downstream target genes, ultimately leading to a physiological response.



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Caption: Simplified Strigolactone Signaling Pathway.

Experimental Protocols

Protocol 1: Agar Plate Assay for *Arabidopsis thaliana* Root Architecture

This protocol is adapted from studies on the effect of GR24 on *Arabidopsis* root architecture.

1. Materials:

- Arabidopsis thaliana seeds (wild-type and relevant mutants, e.g., max2, max4).
- Murashige and Skoog (MS) medium including vitamins.
- Sucrose.
- Agar.
- GR24 (synthetic strigolactone analog).
- Dimethyl sulfoxide (DMSO) for GR24 stock solution.
- Sterile petri dishes (square or round).
- Micropore tape.
- Growth chamber with controlled light and temperature.
- Scanner and image analysis software (e.g., ImageJ with appropriate plugins).

2. Methods:

- Seed Sterilization:
 - Place seeds in a 1.5 mL microcentrifuge tube.
 - Add 1 mL of 70% (v/v) ethanol and incubate for 5 minutes.
 - Remove ethanol and add 1 mL of 20% (v/v) bleach with 0.05% (v/v) Tween 20. Incubate for 10 minutes.
 - Wash seeds 4-5 times with sterile distilled water.
 - Resuspend seeds in 0.1% (w/v) sterile agar solution.
 - Stratify seeds at 4°C for 2-4 days in the dark to synchronize germination.

- Media Preparation:
 - Prepare half-strength MS medium with 1% (w/v) sucrose and adjust the pH to 5.7.
 - Add 0.8-1.0% (w/v) agar and autoclave.
 - Cool the medium to approximately 50-60°C.
 - Prepare a stock solution of GR24 in DMSO. Add the appropriate volume of the stock solution to the molten agar to achieve the desired final concentrations (e.g., 0, 1, 2.5, 5, and 10 μ M). An equivalent amount of DMSO should be added to the control medium.
 - Pour the medium into sterile petri dishes and allow them to solidify.
- Plating and Growth:
 - Place sterilized and stratified seeds on the surface of the agar plates.
 - Seal the plates with micropore tape.
 - Place the plates vertically in a growth chamber with a long-day photoperiod (16 hours light / 8 hours dark) at 22°C.
- Data Collection and Analysis:
 - After a defined growth period (e.g., 7-14 days), remove the plates and scan them at high resolution.
 - Use image analysis software to measure the following parameters:
 - Primary root length.
 - Number of emerged lateral roots.
 - Lateral root density (number of lateral roots per unit length of the primary root).
 - Root hair length and density (requires microscopic imaging).

Protocol 2: Hydroponic Assay for Rice (*Oryza sativa*) Root Architecture

This protocol is suitable for assessing the effects of **strigolactones** on the root systems of larger seedlings like rice.

1. Materials:

- Rice seeds (wild-type and relevant mutants, e.g., d10, d14, d17).
- Half-strength Hoagland nutrient solution.
- GR24.
- DMSO.
- Hydroponic culture vessels (e.g., 50 mL falcon tubes with a hole in the cap for the seedling).
- Growth chamber or greenhouse.
- Root scanner and analysis software.

2. Methods:

- Seed Germination and Seedling Growth:
 - Sterilize rice seeds by rinsing with 70% ethanol for 1 minute, followed by soaking in 2.5% sodium hypochlorite for 30 minutes, and then rinsing thoroughly with sterile water.
 - Germinate seeds on moist sterile filter paper in the dark at 28-30°C for 2-3 days.
 - Transfer germinated seedlings to a hydroponic system containing half-strength Hoagland solution.
- GR24 Treatment:
 - After a period of acclimation (e.g., 5-7 days), replace the nutrient solution with fresh solution containing the desired concentrations of GR24 (e.g., 0, 0.1, 1, 5 μ M). Use a

DMSO control.

- Replenish the nutrient solution every 3-4 days to maintain nutrient levels and GR24 concentration.
- Data Collection and Analysis:
 - After the treatment period (e.g., 10-14 days), carefully remove the plants from the hydroponic system.
 - Gently wash the roots to remove any debris.
 - Scan the entire root system using a flatbed scanner with a transparent tray.
 - Analyze the images to quantify:
 - Primary root length.
 - Total root length.
 - Number of crown roots.
 - Lateral root number and density.
 - Root surface area and volume.

Data Presentation

Quantitative data should be summarized in tables for clear comparison between treatments and genotypes.

Table 1: Effect of GR24 on *Arabidopsis thaliana* Root Architecture (Example Data)

GR24 Conc. (μ M)	Genotype	Primary Root Length (cm)	Lateral Root Number	Lateral Root Density (LR/cm)
0 (Control)	Wild-Type	5.2 ± 0.4	15 ± 2	2.9 ± 0.3
0 (Control)	max2	4.1 ± 0.3	18 ± 3	

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